

An In-depth Technical Guide to 2-Amino-4-nitrophenol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>2-Amino-4-nitrophenol hydrochloride</i>
CAS No.:	<i>65407-97-8</i>
Cat. No.:	<i>B8735808</i>

[Get Quote](#)

This guide provides a comprehensive technical overview of 2-Amino-4-nitrophenol (CAS No. 99-57-0), a significant chemical intermediate. Tailored for researchers, scientists, and professionals in drug development and chemical manufacturing, this document delves into its chemical identity, properties, synthesis, applications, and safety protocols, with a special focus on the role of its hydrochloride salt in purification processes.

Chemical Identity and Core Properties

2-Amino-4-nitrophenol is an aromatic compound characterized by the presence of an amino group, a hydroxyl group, and a nitro group attached to a benzene ring. Its unique structure makes it a versatile precursor in various chemical syntheses.

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
Chemical Name	2-Amino-4-nitrophenol
CAS Number	99-57-0[1][2][3]
Molecular Formula	C6H6N2O3[1][2][3]
Molecular Weight	154.12 g/mol [2][3]
IUPAC Name	2-amino-4-nitrophenol[1]
Synonyms	2-Hydroxy-5-nitroaniline, 4-Nitro-2-aminophenol, p-Nitro-o-aminophenol[1][2]
InChI Key	VLZVIIYRNMWPSN-UHFFFAOYSA-N[4]

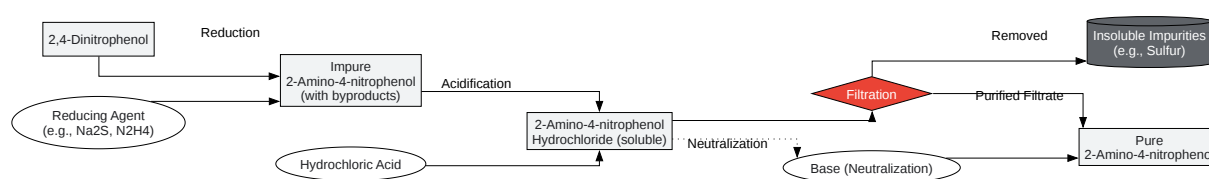
Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Orange prisms or yellow powder.[1][5]	NTP, 1992
Melting Point	143-145 °C	Apollo Scientific
Solubility	Soluble in ethanol, diethyl ether, acetic acid, and warm benzene. Sparingly soluble in water.	PubChem
pKa	pKa1 = 3.1 (amine); pKa2 = 7.6 (phenol) at 25 °C	PubChem

Synthesis and the Role of the Hydrochloride Intermediate

The primary route for the industrial production of 2-Amino-4-nitrophenol involves the selective reduction of 2,4-dinitrophenol. Various reducing agents can be employed, with sodium sulfide and hydrazine hydrate being common choices.

A notable aspect of its purification, as detailed in patent literature, is the in-situ formation of **2-Amino-4-nitrophenol hydrochloride**.^[2] This salt exhibits significantly higher water solubility compared to the free base. This property is exploited to separate the product from insoluble impurities, such as sulfur, which may be a byproduct of the reduction step. Following the removal of impurities by filtration, the aqueous solution of the hydrochloride is neutralized to precipitate the purified 2-Amino-4-nitrophenol.



[Click to download full resolution via product page](#)

Caption: Synthesis of 2-Amino-4-nitrophenol and purification via its hydrochloride salt.

Experimental Protocol: Laboratory Scale Synthesis

The following protocol is adapted from established procedures for the selective reduction of dinitrophenols.

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, condenser, and thermometer, suspend 2,4-dinitrophenol in water.
- **Addition of Reagents:** Add ammonium chloride and aqueous ammonia, and heat the mixture to approximately 85°C.
- **Reduction:** Gradually add sodium sulfide to the heated mixture, maintaining the temperature between 80-85°C. After the addition is complete, continue heating for a short period to ensure the reaction goes to completion.

- Purification via Hydrochloride: a. Filter the hot reaction mixture to remove any insoluble byproducts. b. Acidify the filtrate with hydrochloric acid to a pH of ~1. This converts the 2-Amino-4-nitrophenol to its more soluble hydrochloride salt. c. Filter the acidified solution to remove any precipitated impurities.
- Isolation of Pure Product: Neutralize the clear filtrate with a base (e.g., sodium hydroxide solution) to a pH of approximately 5. The purified 2-Amino-4-nitrophenol will precipitate out of the solution.
- Final Steps: Collect the precipitated product by filtration, wash with cold water, and dry under vacuum.

Applications in Research and Industry

2-Amino-4-nitrophenol serves as a crucial building block in several industrial applications:

- Dye Manufacturing: It is a key intermediate in the synthesis of various mordant and acid dyes.
- Polymer Industry: It has been utilized as an antioxidant and light stabilizer in butyl rubbers.
- Organic Synthesis: It acts as a catalyst in the production of hexadiene.
- Cosmetics: Historically, it was used as a component in hair dye formulations.

Safety, Handling, and Regulatory Information

Due to its chemical nature, 2-Amino-4-nitrophenol requires careful handling to minimize exposure and ensure a safe working environment.

Table 3: Hazard Identification and Safety Precautions

Hazard Category	Description	Precautionary Measures
Acute Toxicity	Toxic by ingestion.[5]	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
Skin Irritation	Causes skin irritation.[4]	Wear protective gloves and clothing. In case of contact, wash with plenty of soap and water.[6]
Eye Irritation	Causes serious eye irritation. [4]	Wear eye and face protection. If in eyes, rinse cautiously with water for several minutes.[6]
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	Avoid breathing dust. Use only in a well-ventilated area.[6]

Personal Protective Equipment (PPE):

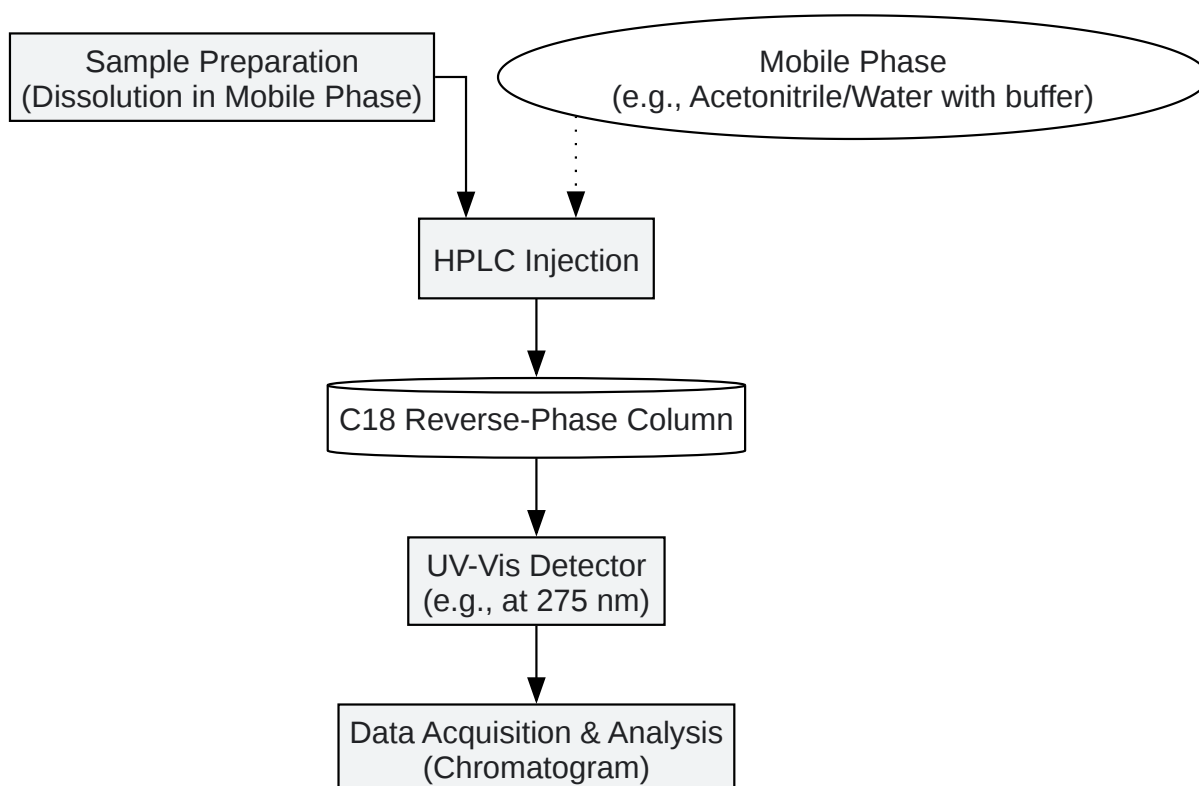
- **Respiratory Protection:** For operations generating dust, a NIOSH-approved respirator with a dust/mist filter is recommended.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- **Eye Protection:** Safety glasses with side-shields or chemical goggles are mandatory.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is a suitable technique for the analysis of 2-Amino-4-nitrophenol, allowing for both qualitative identification and quantitative determination.

Example HPLC Method

While a specific validated method for 2-Amino-4-nitrophenol is not provided in the immediate search results, a general approach based on the analysis of similar aromatic compounds can be outlined.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the HPLC analysis of 2-Amino-4-nitrophenol.

Method Parameters (starting point for method development):

- Column: A C18 reverse-phase column is a common choice for separating aromatic compounds.
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water, often with a buffer such as formic acid or ammonium acetate to improve peak shape.
- Detection: UV detection at a wavelength where the analyte has significant absorbance.

- Quantification: Performed by comparing the peak area of the sample to that of a certified reference standard.

References

- PubChem. (n.d.). 2-Amino-4-Nitrophenol. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Google Patents. (n.d.). Process for the preparation of 2-amino-4-nitrophenol.
- Organic Syntheses. (n.d.). 2-amino-4-nitrophenol. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. 2-Amino-4-Nitrophenol | C₆H₆N₂O₃ | CID 3613389 - PubChem [pubchem.ncbi.nlm.nih.gov]
 2. US4329503A - Process for the preparation of 2-amino-4-nitrophenol - Google Patents [patents.google.com]
 3. 2-Amino-4-nitrophenol | CAS 99-57-0 | SCBT - Santa Cruz Biotechnology [scbt.com]
 4. 2-Amino-4-nitrophenol 96 99-57-0 [sigmaaldrich.com]
 5. 2-AMINO-4-NITROPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Amino-4-nitrophenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8735808/docs#an-in-depth-technical-guide-to-2-amino-4-nitrophenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)